

Application Notes and Protocols: Dissolving and Utilizing CBR-470-1 in DMSO

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Compound of Interest

Compound Name: CBR-470-1

Cat. No.: B15621424

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Audience: Researchers, scientists, and drug development professionals.

Introduction: **CBR-470-1** is a potent and specific inhibitor of the glycolytic enzyme phosphoglycerate kinase 1 (PGK1).[1][2][3] Its inhibitory action leads to the accumulation of the reactive metabolite methylglyoxal (MGO). MGO subsequently modifies Kelch-like ECH-associated protein 1 (KEAP1), promoting its dimerization and disrupting the KEAP1-Nrf2 complex. This dissociation allows for the nuclear translocation of Nuclear factor erythroid 2-related factor 2 (Nrf2) and the subsequent activation of the Nrf2 transcriptional program, which upregulates the expression of antioxidant and cytoprotective genes.[4][5] These application notes provide a detailed protocol for the dissolution of **CBR-470-1** in Dimethyl Sulfoxide (DMSO) for use in in vitro research settings.

Quantitative Data Summary

The following table summarizes the key quantitative data for **CBR-470-1**.

Parameter	Value	Source(s)
Molecular Weight	365.89 g/mol	[5][6]
Max Solubility in DMSO	~73 mg/mL (~199.5 mM) or up to 100 mM (36.59 mg/mL)	[7][5]
Max Solubility in Ethanol	20 mM (7.32 mg/mL)	[5]
Purity	≥98% (HPLC)	[5]
Appearance	Solid powder	[6]
CAS Number	2416095-06-0	[6]
Stock Solution Storage	Store at -20°C for up to 1 month or at -80°C for up to 6 months.	[1][6]

Experimental Protocol: Preparing a CBR-470-1 Stock Solution in DMSO

This protocol details the steps to prepare a concentrated stock solution of **CBR-470-1**.

Materials and Equipment:

- **CBR-470-1** powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Calibrated micropipettes and sterile tips
- Vortex mixer
- Personal Protective Equipment (PPE): lab coat, gloves, safety glasses

Procedure:

- **Acclimatization:** Allow the vial of **CBR-470-1** powder to equilibrate to room temperature for 15-20 minutes before opening to prevent moisture condensation.
- **Weighing:** Carefully weigh the desired amount of **CBR-470-1** powder using an analytical balance in a sterile microcentrifuge tube. For example, weigh 1 mg of the compound.
- **Solvent Addition:** Based on the desired stock concentration, calculate the required volume of DMSO. To prepare a 10 mM stock solution from 1 mg of **CBR-470-1**, use the following calculation:

$$\text{Volume (L)} = \text{Mass (g)} / (\text{Concentration (mol/L)} * \text{Molecular Weight (g/mol)})$$

- Mass = 1 mg = 0.001 g
- Concentration = 10 mM = 0.01 mol/L
- Molecular Weight = 365.89 g/mol

$$\text{Volume (L)} = 0.001 \text{ g} / (0.01 \text{ mol/L} * 365.89 \text{ g/mol}) = 0.0002733 \text{ L} = 273.3 \text{ }\mu\text{L}$$

Therefore, add 273.3 μL of anhydrous DMSO to the 1 mg of **CBR-470-1** powder.

- **Dissolution:** Tightly cap the tube and vortex thoroughly for 1-2 minutes until the powder is completely dissolved, resulting in a clear solution. Gentle warming in a water bath (37°C) for a few minutes can aid dissolution if necessary.
- **Storage:** Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Store the aliquots at -20°C for short-term use (up to one month) or at -80°C for long-term storage (up to six months).^[1]

Experimental Protocol: Preparing Working Solutions for Cell-Based Assays

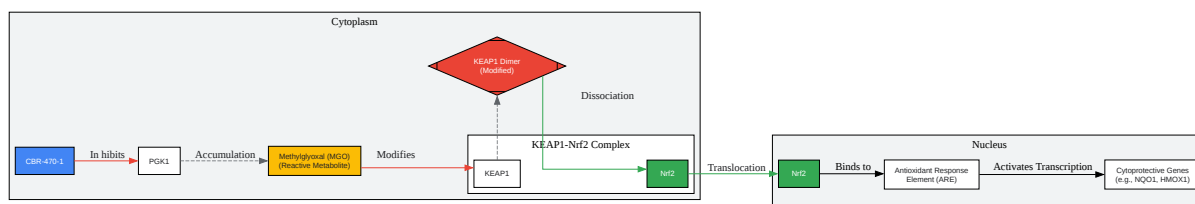
This protocol describes the dilution of the DMSO stock solution for use in cell culture experiments.

Procedure:

- Thawing: Thaw a single aliquot of the **CBR-470-1** stock solution at room temperature.
- Serial Dilution: Perform serial dilutions of the stock solution in fresh, sterile cell culture medium to achieve the desired final concentration.
 - Important: To prevent precipitation of the compound in the aqueous culture medium, it is advisable to first make an intermediate dilution of the DMSO stock in more DMSO or in a small volume of culture medium before the final dilution.
- Final DMSO Concentration: Ensure the final concentration of DMSO in the cell culture well is non-toxic to the cells, typically $\leq 0.1\%$. Always include a vehicle control (medium with the same final concentration of DMSO) in your experimental design.
 - Example: For a final **CBR-470-1** concentration of 10 μM in 1 mL of medium, add 1 μL of a 10 mM stock solution. This results in a final DMSO concentration of 0.1%.

Visualizations

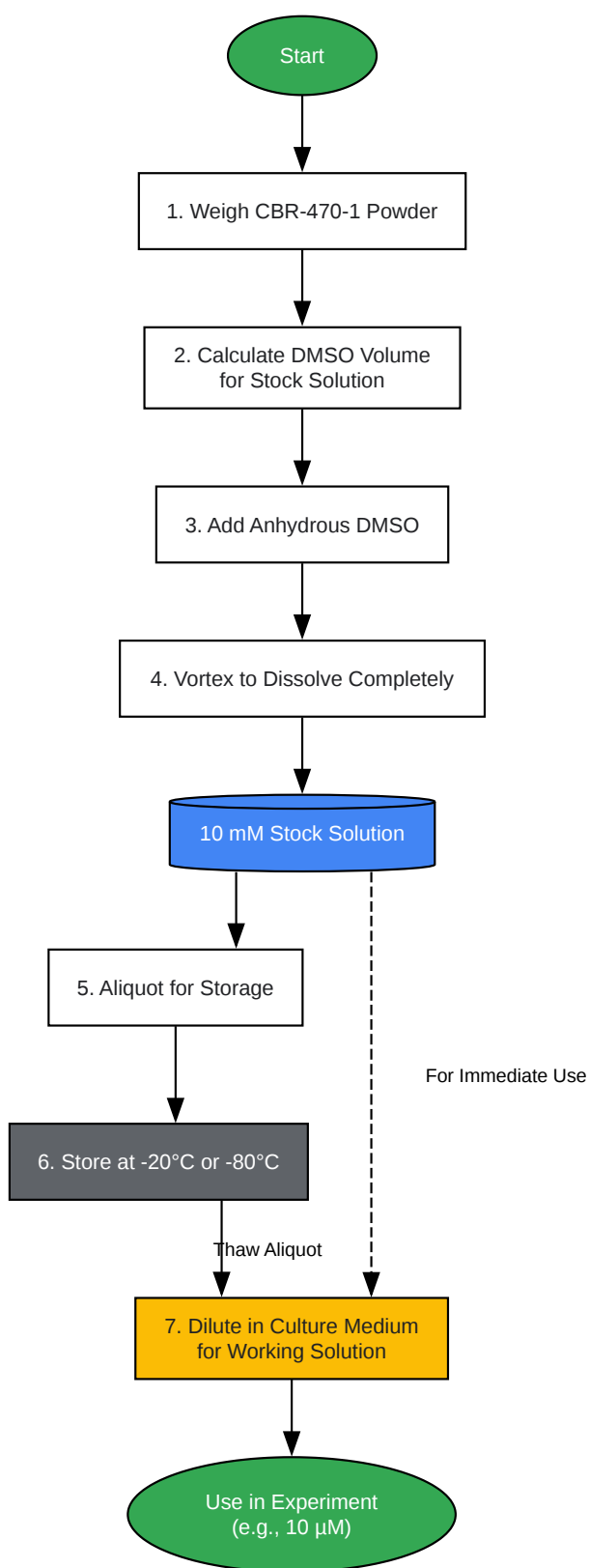
Signaling Pathway of CBR-470-1



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Caption: Signaling pathway of **CBR-470-1** leading to Nrf2 activation.

Experimental Workflow for Solution Preparation



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Caption: Workflow for preparing **CBR-470-1** stock and working solutions.

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